

Demethylsonchifolin vs. Enhydrin: A Comparative Analysis of Two Sesquiterpene Lactones

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative overview of two sesquiterpene lactones, **Demethylsonchifolin** and Enhydrin. While both compounds share a common structural class and are found in plants of the Asteraceae family, the available scientific literature presents a stark contrast in the depth of their characterization. Enhydrin has been the subject of numerous studies elucidating its biological activities, pharmacokinetic profile, and mechanism of action. In contrast, research on **Demethylsonchifolin** is currently limited primarily to its chemical identification and basic properties. This guide aims to summarize the existing data for both compounds, highlighting the significant knowledge gap for **Demethylsonchifolin** and underscoring the need for further investigation into its potential therapeutic properties.

Chemical and Physical Properties

A summary of the fundamental chemical and physical properties of **Demethylsonchifolin** and Enhydrin is presented below.



Property	Demethylsonchifolin	nifolin Enhydrin	
CAS Number	956384-55-7[1]	33880-85-2[2]	
Molecular Formula	C20H24O6[1]	C23H28O10[2]	
Molecular Weight	360.401 g/mol [1]	464.45 g/mol	
LogP	3.90	1.4	
Boiling Point	563.2±50.0 °C at 760 mmHg	Not available	
Density	1.2±0.1 g/cm3	Not available	

Biological Activity: A Tale of Two Compounds

The disparity in the available research is most evident in the area of biological activity. Enhydrin has been investigated for a range of therapeutic effects, with quantitative data available for its anti-inflammatory and antiparasitic activities. In stark contrast, there is a notable absence of published data on the biological activity of **Demethylsonchifolin**.

Enhydrin: A Multifaceted Bioactive Compound

Enhydrin has demonstrated significant potential in several therapeutic areas:

- Anti-inflammatory Activity: Enhydrin is a known inhibitor of the Nuclear Factor-kappa B (NF-κB) signaling pathway, a key regulator of inflammation. This inhibition is a proposed mechanism for its anti-inflammatory effects. Studies on various sesquiterpene lactones have shown that they can inhibit NF-κB DNA binding at concentrations ranging from 5 to 200 μM. One study reported an IC50 value of 172.2 ± 11.4 nM for a potent NF-κB inhibitor.
- Antiparasitic Activity: Enhydrin has shown activity against various parasites. For instance, studies on other sesquiterpene lactones have reported IC50 values against Trypanosoma cruzi and Leishmania mexicana in the micromolar range.
- Anticancer Activity: Research has indicated that extracts of yacon leaves, which contain Enhydrin, exhibit anticancer properties. A study on H22 tumor-bearing mice showed a tumor inhibitory rate of 35.99% at a dose of 200 mg/kg of the extract.



Demethylsonchifolin: An Unexplored Frontier

Currently, there is no publicly available data detailing the biological activities of **Demethylsonchifolin**, including any potential anti-inflammatory, antiparasitic, or anticancer effects. This lack of information prevents a direct comparative analysis with Enhydrin's established biological profile.

Pharmacokinetics: Initial Insights into Enhydrin

Pharmacokinetic studies provide crucial information on how a compound is absorbed, distributed, metabolized, and excreted by the body.

Enhydrin Pharmacokinetics in Rats

A study on the pharmacokinetics of a sesquiterpene lactone extract from yacon leaves in rats provided the following data for Enhydrin after oral administration:

Dose	tmax (h)	Cmax (mg/mL)	AUC0-t (mg L ⁻¹ h ⁻¹)
100 mg/kg	1.5 ± 0	6.887 ± 0.120	43.426 ± 19.663
200 mg/kg	1.5 ± 0	13.416 ± 0.210	137.444 ± 30.782

Demethylsonchifolin Pharmacokinetics

There are no published studies on the pharmacokinetic properties of **Demethylsonchifolin**.

Toxicity Profile: Preliminary Safety Data for Enhydrin

Toxicological assessment is a critical component of drug development.

Enhydrin Toxicity

Acute toxicity studies on the ethanolic extract of Enhydra fluctuans, a plant containing Enhydrin, indicated a favorable safety profile. The median lethal dose (LD50) in rats was found to be above 2000 mg/kg body weight, suggesting low acute toxicity at typical dosages.



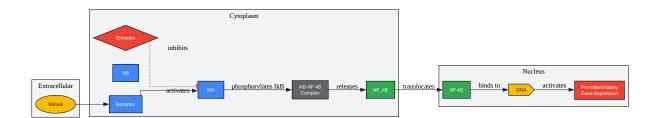
Demethylsonchifolin Toxicity

No toxicity data for **Demethylsonchifolin** has been reported in the scientific literature.

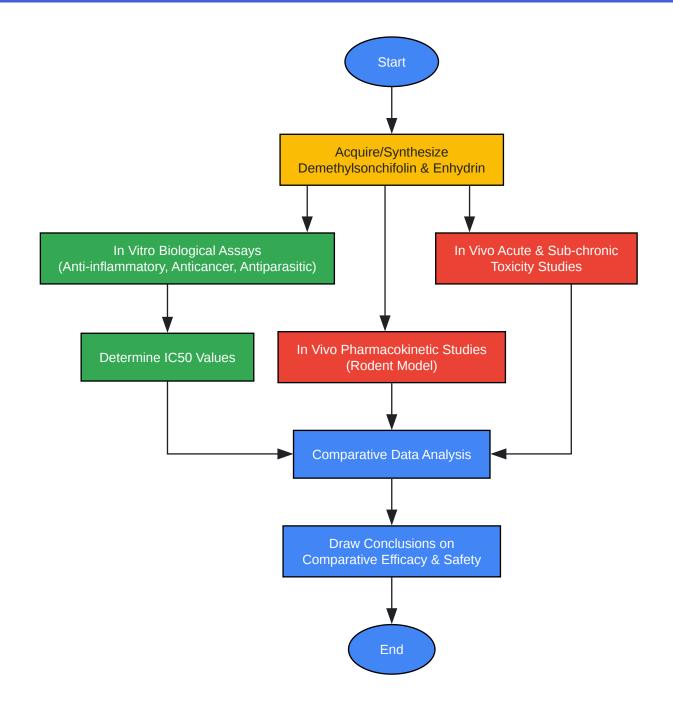
Signaling Pathways and Experimental Workflows NF-kB Inhibition Signaling Pathway

The anti-inflammatory effects of many sesquiterpene lactones, including Enhydrin, are attributed to their ability to inhibit the NF-kB signaling pathway. This pathway plays a central role in regulating the expression of pro-inflammatory genes.









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